Application Notes and Protocols for 1,3-Octanediol as a Preservative

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Compound of Interest

Compound Name:	*1,3-Octanediol*
CAS No.:	*120727-18-6*
Cat. No.:	*B7934114*

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Introduction

1,3-Octanediol is a humectant and skin-conditioning agent with antimicrobial properties that makes it a viable preservative in a variety of cosmetic and pharmaceutical formulations.[1] Its amphiphilic nature, possessing both hydrophilic (hydroxyl groups) and lipophilic (octyl chain) moieties, is believed to be the basis for its antimicrobial action, which likely involves the disruption of microbial cell membranes. This document provides detailed application notes and experimental protocols for evaluating the efficacy of **1,3-Octanediol** as a preservative.

While specific quantitative data for **1,3-Octanediol** is not extensively available in public literature, the following protocols and data tables are based on established methods for preservative efficacy testing and data from structurally related alkanediols. These should serve as a comprehensive guide for the evaluation of **1,3-Octanediol** in specific formulations.

Mechanism of Action

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The preservative action of alkanediols like **1,3-Octanediol** is primarily attributed to their ability to interact with and disrupt the integrity of microbial cell membranes. The lipophilic carbon chain is thought to penetrate the lipid bilayer of the cell membrane, while the hydrophilic hydroxyl groups interact with the polar components of the membrane and the surrounding aqueous environment. This interference is believed to lead to a loss of membrane fluidity and integrity, resulting in the leakage of essential intracellular components and ultimately, cell death. Studies on similar molecules, such as 1,3-propanediol, have demonstrated that cell membrane damage is a key mechanism of their antimicrobial activity.

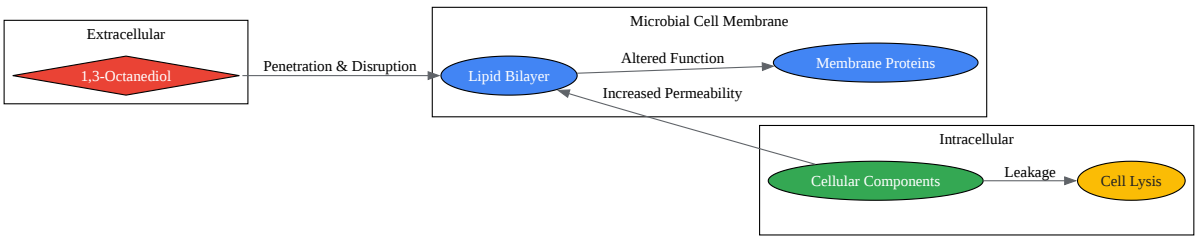

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Figure 1: Proposed mechanism of action for **1,3-Octanediol**.

Data Presentation: Antimicrobial Efficacy

Due to the limited availability of specific data for **1,3-Octanediol**, the following tables provide example Minimum Inhibitory Concentration (MIC) data based on studies of similar short-chain diols. Researchers should determine the precise MIC values for **1,3-Octanediol** against their organisms of interest using the protocol provided below.

Table 1: Example Minimum Inhibitory Concentration (MIC) of **1,3-Octanediol** against Common Microorganisms

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Microorganism	Strain (ATCC)	Example MIC (% v/v)
Staphylococcus aureus	6538	5.0 - 10.0
Pseudomonas aeruginosa	9027	7.5 - 12.5
Escherichia coli	8739	7.5 - 12.5
Candida albicans	10231	5.0 - 10.0
Aspergillus brasiliensis	16404	> 10.0

Note: These are estimated values based on related compounds. Actual MICs for **1,3-Octanediol** must be determined experimentally.

Table 2: Example Preservative Efficacy Test (Challenge Test) Results for a Topical Cream with 2% **1,3-Octanediol**

Microorganism	Inoculum (CFU/g)	Day 7 (Log Reduction)	Day 14 (Log Reduction)	Day 28 (Log Reduction)
S. aureus	1.5 x 10^6	> 3.0	> 3.0	> 3.0
P. aeruginosa	1.2 x 10^6	> 3.0	> 3.0	> 3.0
E. coli	1.8 x 10^6	> 3.0	> 3.0	> 3.0
C. albicans	1.1 x 10^5	> 1.0	> 1.0	> 1.0
A. brasiliensis	1.4 x 10^5	No Increase	No Increase	No Increase

Note: This table presents hypothetical data illustrating a successful challenge test outcome. Actual results will depend on the formulation.

Experimental Protocols

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC)

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This protocol outlines the broth microdilution method for determining the MIC of **1,3-Octanediol**.

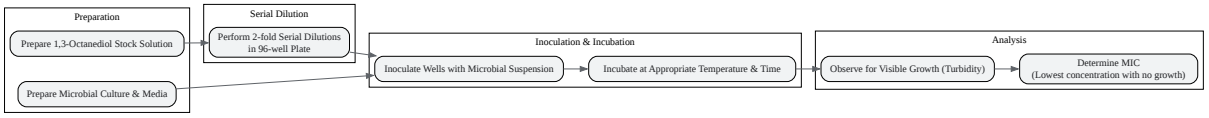

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Figure 2: Workflow for MIC determination.

Materials:

- **1,3-Octanediol**
- Sterile Tryptic Soy Broth (TSB) for bacteria or Sabouraud Dextrose Broth (SDB) for fungi
- Sterile 96-well microtiter plates
- Cultures of test microorganisms (e.g., S. aureus, P. aeruginosa, E. coli, C. albicans, A. brasiliensis)
- Sterile saline or buffer
- Spectrophotometer
- Pipettes and sterile tips
- Incubator

Procedure:

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- Prepare Microbial Inoculum:
  - Culture the test microorganisms overnight in their respective broths.
  - Dilute the overnight cultures in sterile saline or buffer to achieve a concentration of approximately 1 x 10^6 Colony Forming Units (CFU)/mL. Adjust the turbidity to match a 0.5 McFarland standard.
- Prepare **1,3-Octanediol** Dilutions:
  - Prepare a stock solution of **1,3-Octanediol** in the appropriate sterile broth.
  - In a 96-well plate, perform serial two-fold dilutions of the **1,3-Octanediol** stock solution to achieve a range of desired concentrations.
- Inoculation:
  - Add a standardized volume of the prepared microbial inoculum to each well of the microtiter plate containing the **1,3-Octanediol** dilutions. The final microbial concentration in each well should be approximately 5 x 10^5 CFU/mL.
  - Include a positive control (broth with inoculum, no **1,3-Octanediol**) and a negative control (broth only).
- Incubation:
  - Incubate the plates at the optimal growth temperature for the test microorganisms (e.g., 30-35°C for bacteria, 20-25°C for fungi) for 18-24 hours (bacteria) or 48-72 hours (fungi).
- Determine MIC:
  - After incubation, visually inspect the plates for turbidity. The MIC is the lowest concentration of **1,3-Octanediol** at which no visible growth is observed.

Protocol 2: Preservative Efficacy Test (Challenge Test) - Based on ISO 11930

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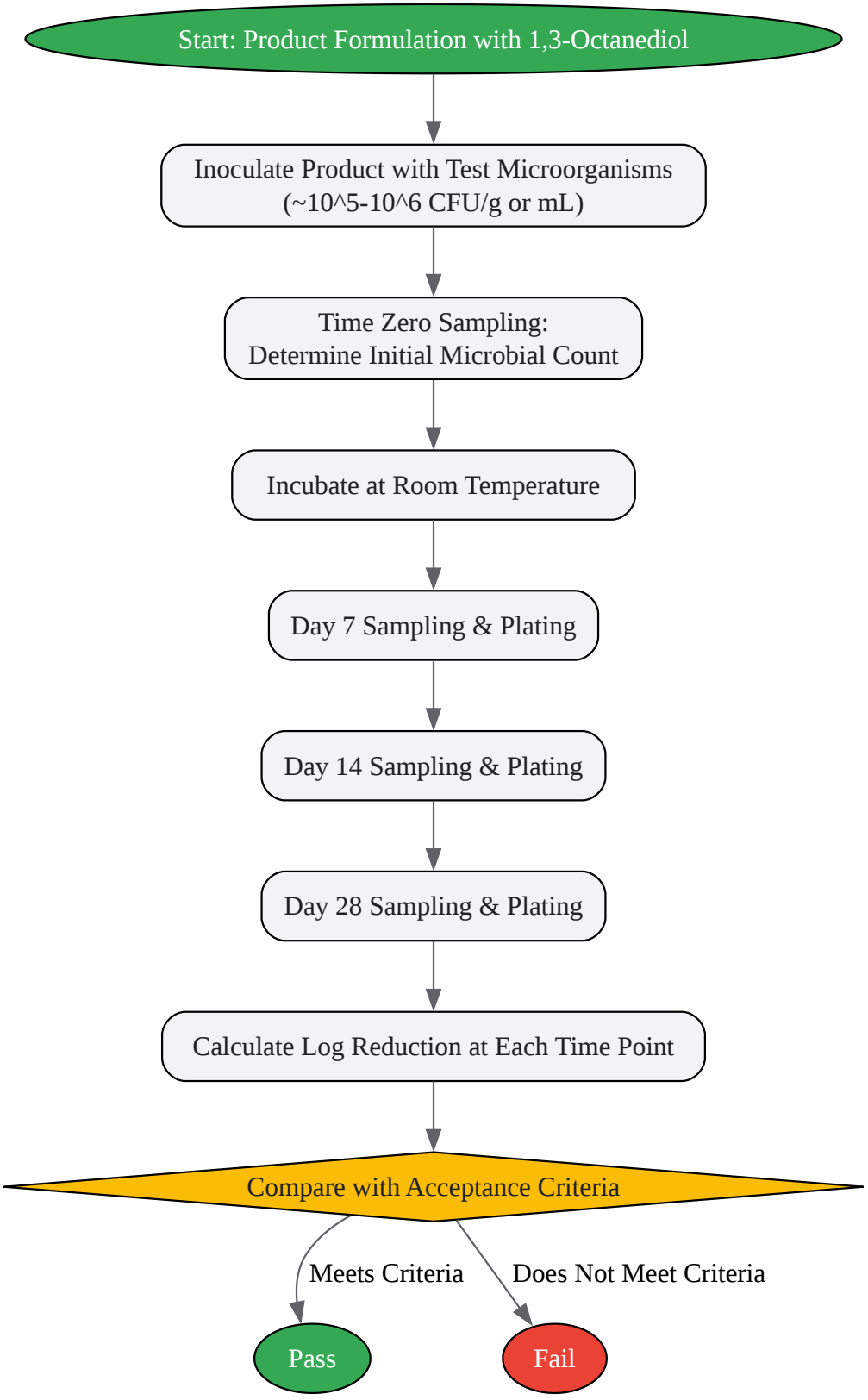
This protocol is a standardized method to evaluate the antimicrobial protection of a cosmetic or pharmaceutical product.



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References

- 1. researchgate.net [researchgate.net]
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